

# Nonyl Chloroformate: A Technical Guide

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## Compound of Interest

Compound Name: *Nonyl chloroformate*

Cat. No.: *B1268172*

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## Introduction

**Nonyl chloroformate** (CAS No: 57045-82-6) is a chemical intermediate belonging to the chloroformate ester family.<sup>[1]</sup> These compounds are characterized by a carbonyl group bonded to both a chlorine atom and an alkoxy group. The high reactivity of the acyl chloride moiety makes **nonyl chloroformate** a versatile reagent in organic synthesis, particularly for the introduction of a nonyloxycarbonyl protecting group or as a linker in more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, applications in synthesis, and essential safety information.

## Core Properties and Specifications

**Nonyl chloroformate** is a colorless to almost colorless liquid under standard conditions.<sup>[2]</sup> Its key properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>19</sub> ClO <sub>2</sub>	[3][4]
Molecular Weight	206.71 g/mol	[1][3]
CAS Number	57045-82-6	[1][3]
Physical State	Liquid (at 20°C)	[2]
Appearance	Colorless to Almost Colorless Clear Liquid	[2]
Purity	>95.0%	[2]
Density / Specific Gravity	0.97 g/cm <sup>3</sup> (at 20°C)	[2][5]
Flash Point	80 °C	[2]
Refractive Index	1.43	[2]
Storage Temperature	Room Temperature (Recommended <15°C)	[2]
Moisture Sensitivity	Yes	[2]

## Synthesis and Reactivity

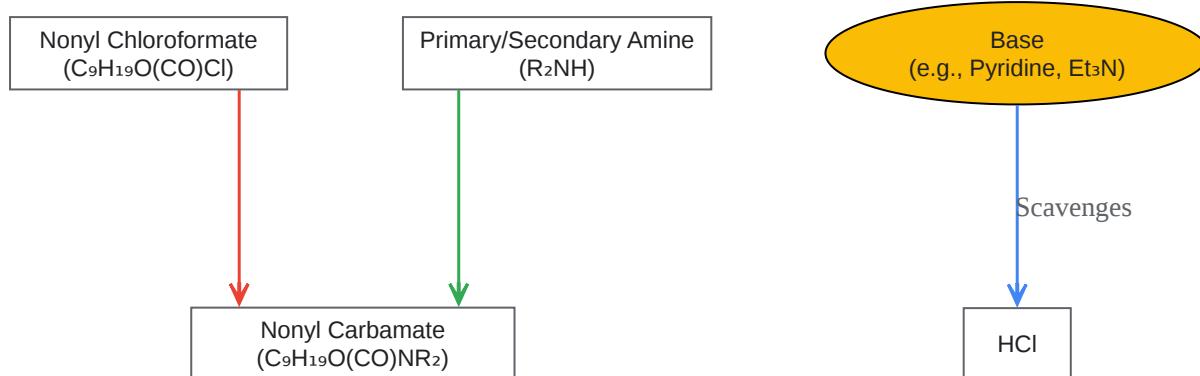
Chloroformates are generally synthesized by the reaction of an alcohol with phosgene or a phosgene equivalent like triphosgene.[6][7] A modern, safer approach involves the photo-on-demand synthesis from the corresponding alcohol in a chloroform solution, which serves as both the solvent and reagent, avoiding the need for highly toxic phosgene gas.[6]

The primary reactivity of **nonyl chloroformate** is centered on the electrophilic carbonyl carbon. It readily reacts with nucleophiles, such as amines, to form carbamates. This reaction is fundamental in peptide synthesis and for installing protecting groups on amines.

## General Reaction: Carbamate Formation

The reaction of **nonyl chloroformate** with a primary or secondary amine yields a nonyl carbamate, a stable derivative often used to protect the amine functionality during multi-step

syntheses. This reaction typically proceeds in the presence of a non-nucleophilic base to scavenge the HCl byproduct.[8][9]



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Caption: Reaction of **nonyl chloroformate** with an amine to form a carbamate.

## Experimental Protocol: Synthesis of a Nonyl Carbamate

This protocol is a general guideline for the N-acylation of an amine using **nonyl chloroformate**, adapted from standard Schotten-Baumann reaction conditions.[10]

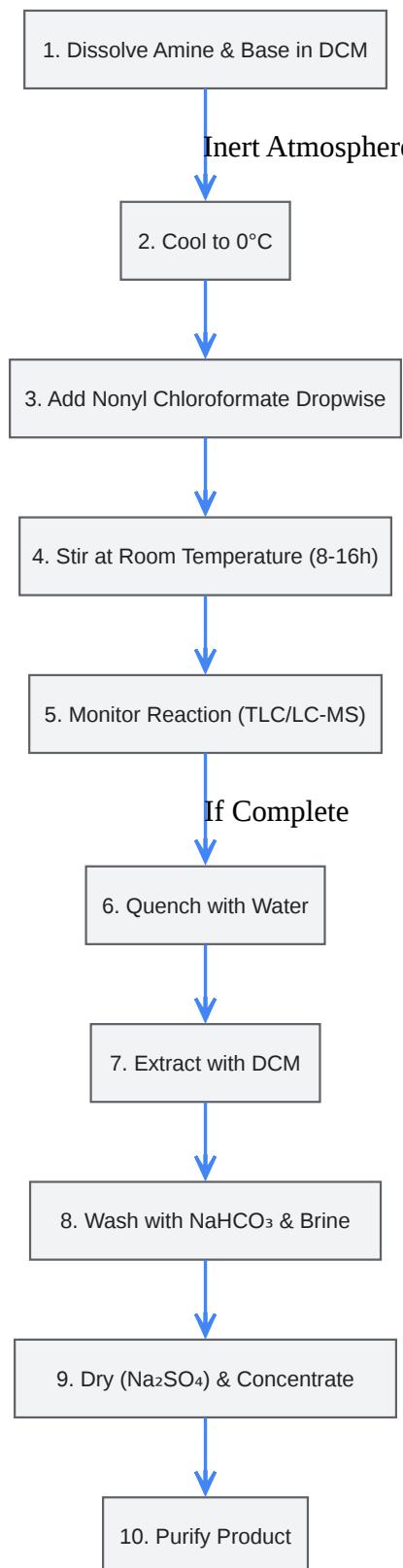
### Materials:

- Primary or secondary amine (1.0 equivalent)
- **Nonyl chloroformate** (1.1 equivalents)
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Tertiary amine base (e.g., triethylamine or DIEA, 1.2 equivalents)
- Water
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- Dissolve the amine (1.0 equiv.) and the base (1.2 equiv.) in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the stirring solution to 0 °C using an ice bath.
- Add **nonyl chloroformate** (1.1 equiv.) dropwise to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir for 8-16 hours.
- Monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization.

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Caption: Workflow for the synthesis of a nonyl carbamate.

# Applications in Drug Development

Chloroformates, as a class, are crucial intermediates in the pharmaceutical industry.<sup>[11]</sup> They are used as building blocks for synthesizing complex active pharmaceutical ingredients (APIs). For example, other alkyl chloroformates like pentyl chloroformate are used in the synthesis of the chemotherapeutic agent Capecitabine and the anticoagulant Dabigatran etexilate.<sup>[11]</sup> By analogy, **nonyl chloroformate** serves as a key reagent for introducing the nonyloxycarbonyl group, which can be used to:

- Protect Amines: The resulting carbamate is stable under many reaction conditions, making it an effective protecting group for primary and secondary amines in multi-step syntheses.<sup>[9]</sup>
- Modify Physicochemical Properties: The long alkyl chain of the nonyl group can significantly increase the lipophilicity of a molecule, which can be strategically used to modulate properties like solubility, membrane permeability, and pharmacokinetic profiles of drug candidates.
- Form Prodrugs: The carbamate linkage can be employed to create prodrugs of amine-containing compounds, potentially improving their bioavailability or targeting.<sup>[9]</sup>

## Safety and Handling

**Nonyl chloroformate** is a hazardous substance and must be handled with extreme care in a well-ventilated fume hood by trained personnel.<sup>[2]</sup>

- Hazard Statements: Fatal if swallowed, in contact with skin, or if inhaled (H300 + H310 + H330).<sup>[2]</sup> Causes severe skin burns and eye damage (H314).<sup>[12][13]</sup> May be corrosive to metals (H290).<sup>[12][13]</sup> It is also a combustible liquid.<sup>[2]</sup>
- Precautionary Measures: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.<sup>[14]</sup> Use only in a well-ventilated area or with respiratory protection. Keep away from heat and open flames.<sup>[2]</sup> Store in a corrosive-resistant container under an inert atmosphere, as it is moisture-sensitive.<sup>[2]</sup>
- First Aid: In case of contact with skin or eyes, rinse immediately and copiously with water for several minutes and seek immediate medical attention.<sup>[14]</sup> If inhaled, move the person to

fresh air and call a poison center or doctor immediately. If swallowed, rinse mouth but do NOT induce vomiting; seek immediate medical attention.[14]

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